Solid-State Architecture & Salt Selection: 4-Bromo-3,5-dimethylpyridine

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Compound of Interest

Compound Name:	*4-Bromo-3,5-dimethylpyridine hydrochloride*
CAS No.:	*1794738-16-1*
Cat. No.:	*B3034475*

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Executive Summary

4-Bromo-3,5-dimethylpyridine (CAS 201286-65-9) is a critical intermediate in the synthesis of bioactive heterocycles. While the free base often presents as a low-melting solid or oil (depending on purity), its salt forms—specifically the hydrochloride—are preferred for their enhanced stability and crystallinity.[1]

This guide analyzes the crystallographic performance of this scaffold by using the structurally homologous 3,5-Dibromo-4-methylpyridine as a proxy. We explore the competition between Hydrogen Bonding (HB) and Halogen Bonding (XB) in defining the lattice energy, providing a roadmap for solid-form selection in medicinal chemistry.

Structural Landscape: Target vs. Analog

To understand the packing of 4-Bromo-3,5-dimethylpyridine salts, we must examine the closest crystallographically characterized analog: 3,5-Dibromo-4-methylpyridine. The steric bulk of the ortho-methyl groups (positions 3,[1]5) forces a specific packing motif that likely translates to the 4-bromo derivative.[1]

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Table 1: Comparative Crystallographic Data (Proxy Analysis)

Data for the analog provides the baseline for expected lattice parameters of the target.[1]

Feature	Target: 4-Bromo-3,5-dimethylpyridine	Proxy: 3,5-Dibromo-4-methylpyridine	Significance
Formula			Similar steric/electronic profile.
Crystal System	Predicted: Orthorhombic/Monoclinic	Orthorhombic	High symmetry likely due to 3,5-substitution.[1]
Space Group	Predicted: or		Mirror plane symmetry is common in symmetric pyridines.[1]
Packing Forces	N-H...Cl (Salt) + C-Br...Cl (XB)	C-Br...N (XB) + -stacking	The "sigma-hole" on Br drives directionality.[1]
Density	~1.4 - 1.5 g/cm³ (Salt)	2.224 Mg/m³	High density in proxy due to double bromination.[1]
Melting Point	Salt: >200°C (Decomp)	Solid (High MP)	Salts significantly elevate MP vs. the oil/low-melt base.[1]

The "Performance" Factor: Halogen Bonding (XB)

In the solid state, the 4-position bromine atom is not merely a lipophilic cap; it is an active structural director.[1]

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- Mechanism: The electron-withdrawing nature of the pyridine ring generates a positive electrostatic potential region (the

  -hole) on the extension of the C-Br bond.[1]

- Impact on Salts: In the hydrochloride salt, the chloride anion (

) acts as a dual acceptor.[1] It accepts a strong Hydrogen Bond from the pyridinium nitrogen (

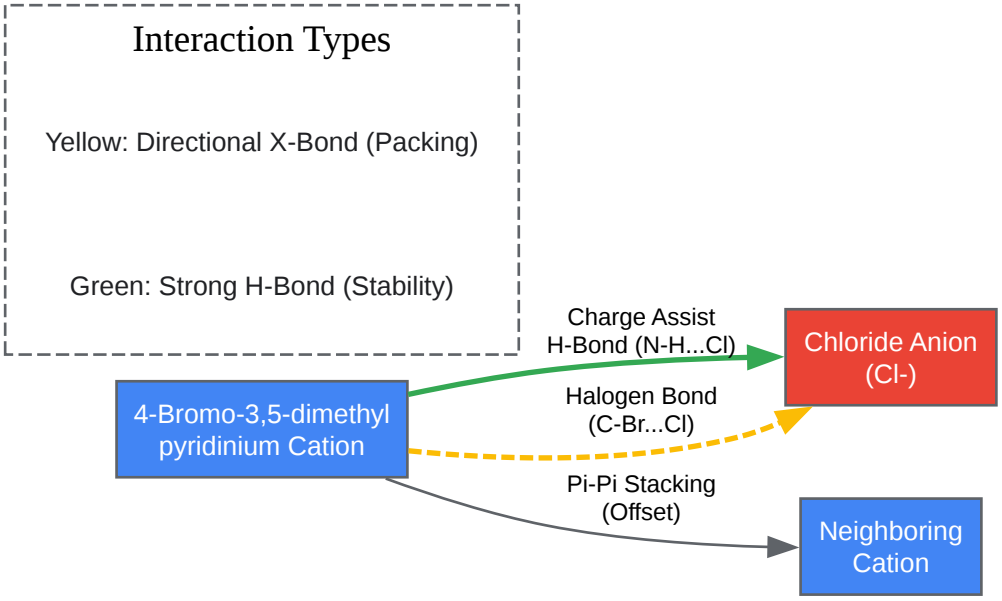
) and a perpendicular Halogen Bond from the bromine (

).

- Performance Outcome: This dual-anchoring effect typically results in higher density crystals and lower solubility in non-polar solvents compared to non-halogenated analogs (e.g., 3,5-lutidine salts), making the 4-bromo salt easier to isolate by precipitation.[1]

Visualization: Interaction Topology

The following diagram illustrates the competing intermolecular forces expected in the crystal lattice of the hydrochloride salt.



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Figure 1: Predicted interaction topology in 4-Bromo-3,5-dimethylpyridinium chloride, showing the cooperative stabilization by Hydrogen and Halogen bonding.[1]

Experimental Protocol: Salt Synthesis & Crystal Growth

Since the free base can be an oil or low-melting solid, precise control of stoichiometry is required to obtain high-quality crystals for X-ray diffraction (XRD).[1]

Method A: Solution Crystallization (For Bulk Purity)

This method is optimized for generating the thermodynamically stable polymorph.[1]

- Dissolution: Dissolve 1.0 eq of 4-Bromo-3,5-dimethylpyridine in minimal anhydrous Diethyl Ether (

) or Dichloromethane (DCM).

  - Note: The 3,5-methyl groups increase lipophilicity; avoid alcohols initially to prevent solvation.[1]

- Acidification: Dropwise add 1.05 eq of HCl (4M in Dioxane) at 0°C.

  - Observation: Immediate precipitation of a white solid should occur.[1]

- Maturation: Stir for 30 minutes at 0°C, then warm to Room Temperature (RT).

- Isolation: Filter under

  atmosphere. Wash with cold pentane.[1]

Method B: Vapor Diffusion (For Single Crystals)

This method is required to grow crystals suitable for SC-XRD (Single Crystal X-Ray Diffraction).[1]

- Inner Vial: Place 20 mg of the crude HCl salt (from Method A) in a small HPLC vial. Dissolve in 0.5 mL Methanol (MeOH).

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- Outer Vial: Place the open inner vial inside a larger 20 mL scintillation vial containing 5 mL Ethyl Acetate or Diethyl Ether.
- Equilibration: Cap the outer vial tightly. Allow to stand undisturbed at RT for 3-7 days.
  - Mechanism:[1] The volatile anti-solvent (ether) diffuses into the methanol, slowly lowering solubility and promoting ordered lattice growth.[1]
- Harvesting: Check for block-like or prismatic crystals. Mount immediately in Paratone oil (crystals may be hygroscopic).[1]

Critical Analysis: Performance vs. Alternatives

Why choose the 4-Bromo-3,5-dimethylpyridine salt over the free base or non-halogenated analogs?

Metric	Free Base (Oil/Solid)	HCl Salt (Crystalline)	Alternative (3,5-Lutidine HCl)
Handling	Difficult (Oily, sticks to glass)	Excellent (Free-flowing powder)	Good
Hygroscopicity	Low	Moderate (Requires desiccation)	High (Very hygroscopic)
Reactivity	Prone to oxidation (N-oxide)	Stable (Proton protects N)	Stable
Structural Utility	Low (Amorphous)	High (Definable lattice)	Moderate

Scientific Insight: The "Performance" advantage of the 4-bromo salt lies in the Halogen Bond.[1] In 3,5-lutidine salts, the lattice is held only by H-bonds and van der Waals forces. In the 4-bromo analog, the

interaction acts as a "structural lock," often raising the melting point and reducing the tendency to form solvates, which is crucial for consistent pharmaceutical formulation.

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